

Personal protective equipment for handling 2-Hydrazino-6-methyl-1,3-benzothiazole

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Compound of Interest

Compound Name: 2-Hydrazino-6-methyl-1,3-benzothiazole

Cat. No.: B1348422

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Essential Safety and Handling Guide for 2-Hydrazino-6-methyl-1,3-benzothiazole

Disclaimer: No comprehensive Safety Data Sheet (SDS) was found for **2-Hydrazino-6-methyl-1,3-benzothiazole** (CAS 20174-69-0). The following information is compiled from various sources providing basic safety data for this specific compound and from SDSs of closely related structural analogs such as 2-Hydrazino-4-methylbenzothiazole. Researchers should handle this chemical with caution and perform their own risk assessment.

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **2-Hydrazino-6-methyl-1,3-benzothiazole**.

Hazard Identification and Classification

Based on available data, **2-Hydrazino-6-methyl-1,3-benzothiazole** is classified as a hazardous substance.

GHS Hazard Information:

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 3)	Danger	H301: Toxic if swallowed.[1]	
Skin Irritation (Category 2)	Warning	H315: Causes skin irritation.[1]	
Eye Irritation (Category 2A)	Warning	H319: Causes serious eye irritation.[1]	

Note: The GHS information is based on data provided for CAS number 20174-69-0 by chemical suppliers.[1] A closely related compound, 2-Hydrazino-4-methylbenzothiazole, is also classified as harmful if swallowed, harmful in contact with skin, and harmful if inhaled, in addition to causing skin and eye irritation.[2]

Transportation Information:

UN Number	Class	Packing Group
2811	6.1 (Toxic Solids)	III

Source: BLD Pharm[1]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is crucial to minimize exposure risk.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or face shield.	Protects against splashes and dust particles.[3][4]
Hand Protection	Compatible chemical-resistant gloves (e.g., Nitrile rubber).	Prevents skin contact. Gloves must be inspected before use and disposed of properly.[5]
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes. For larger quantities or potential for significant exposure, consider a chemical-resistant apron or suit.	Minimizes skin exposure.[3]
Respiratory Protection	For operations generating dust, use a NIOSH-approved N95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection or when vapors may be generated, use a respirator with appropriate cartridges (e.g., OV/AG/P99 in the US or ABEK-P2 in the EU). [5]	Protects against inhalation of harmful dust or vapors.

Operational and Handling Protocol

A systematic approach to handling this compound will ensure laboratory safety.

1. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[3]
- Ensure that an eyewash station and safety shower are readily accessible.[6]

2. Handling Procedures:

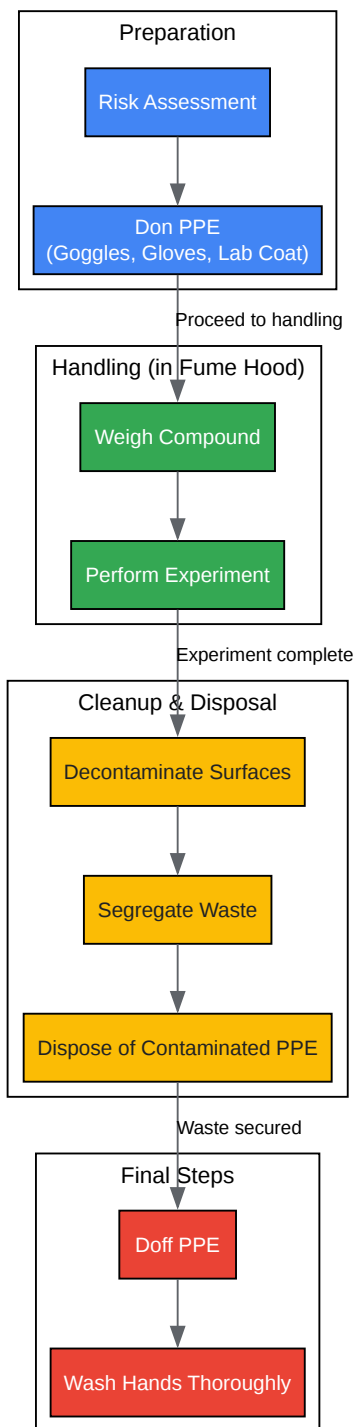
- Avoid Dust Formation: Handle the solid material carefully to prevent dust generation.[5]
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[3]
- Avoid Inhalation: Do not breathe dust or vapors.[6]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

3. Storage:

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[3][6]
- Store in a locked cabinet or an area accessible only to authorized personnel.

Safe Handling Workflow

Safe Handling Workflow for 2-Hydrazino-6-methyl-1,3-benzothiazole

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